

3-(3-Bromo-2-thienyl)-1-propene structural analysis

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Compound of Interest

Compound Name: 3-(3-Bromo-2-thienyl)-1-propene

CAS No.: 33892-67-0

Cat. No.: B1281508

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Technical Whitepaper: Structural Analysis and Synthetic Utility of **3-(3-Bromo-2-thienyl)-1-propene**

Executive Summary

3-(3-Bromo-2-thienyl)-1-propene (CAS 33892-67-0) represents a critical "bifunctional scaffold" in modern heterocyclic chemistry. Unlike simple halothiophenes, this molecule possesses two chemically distinct reactive handles: a C3-bromine atom primed for palladium-catalyzed cross-coupling and a C2-allyl group available for olefin metathesis or hydrofunctionalization. This guide analyzes the regioselective synthesis of this intermediate, its spectroscopic fingerprint, and its strategic value in developing conductive polymers and pharmaceutical pharmacophores.

Molecular Architecture & Physicochemical Profile[1] [2]

The utility of **3-(3-bromo-2-thienyl)-1-propene** lies in its electronic asymmetry. The thiophene ring is electron-rich, but the C3-bromine introduces a dipole and steric bulk that directs

subsequent functionalization.

Property	Value / Description
IUPAC Name	3-Bromo-2-(prop-2-en-1-yl)thiophene
Molecular Formula	C ₇ H ₇ BrS
Molecular Weight	203.10 g/mol
Boiling Point	~85–90 °C at 1 mmHg (Predicted)
Density	1.45 g/cm ³ (Predicted)
LogP	3.4 (Lipophilic)
Key Structural Feature	Orthogonal Reactivity: The sp ² C-Br bond and the sp ² allyl alkene are chemically distinct, allowing sequential functionalization without protecting groups.[1][2]

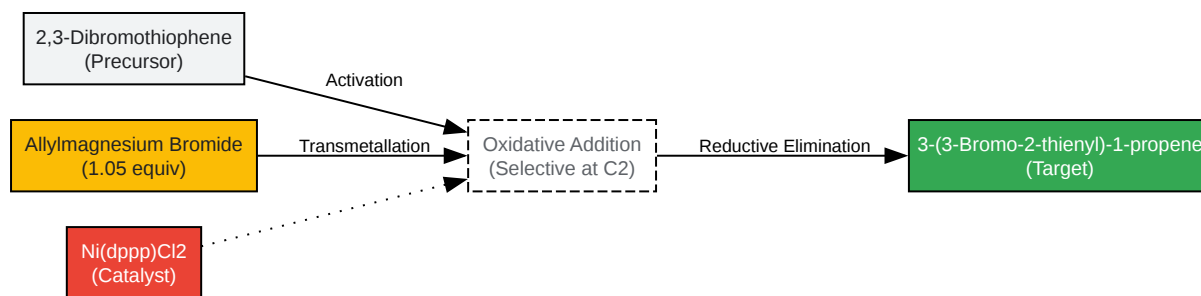
Synthetic Routes & Process Chemistry

The primary challenge in synthesizing this molecule is regiocontrol.[3] Direct allylation of 3-bromothiophene often yields mixtures of C2 and C5 isomers.[3] The industry-standard approach utilizes 2,3-dibromothiophene as the precursor, exploiting the "Halogen Dance" principle and electronic differentiation.

The Regioselectivity Logic

In 2,3-dibromothiophene, the C2-bromine is electronically more deficient (closer to the sulfur atom) and kinetically more labile toward oxidative addition than the C3-bromine. By using a Kumada or Negishi coupling with limiting organometallic reagent, we can selectively substitute the C2 position while leaving the C3-bromine intact.

Figure 1: Regioselective Synthesis Pathway



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Caption: Selective Kumada coupling exploits the higher reactivity of the C2-Br bond over C3-Br.

Spectroscopic Characterization (The Fingerprint)

Accurate identification requires distinguishing the product from its isomer (2-bromo-3-allylthiophene). The coupling constant of the thiophene protons is the diagnostic key.

Nuclear Magnetic Resonance (NMR) Analysis

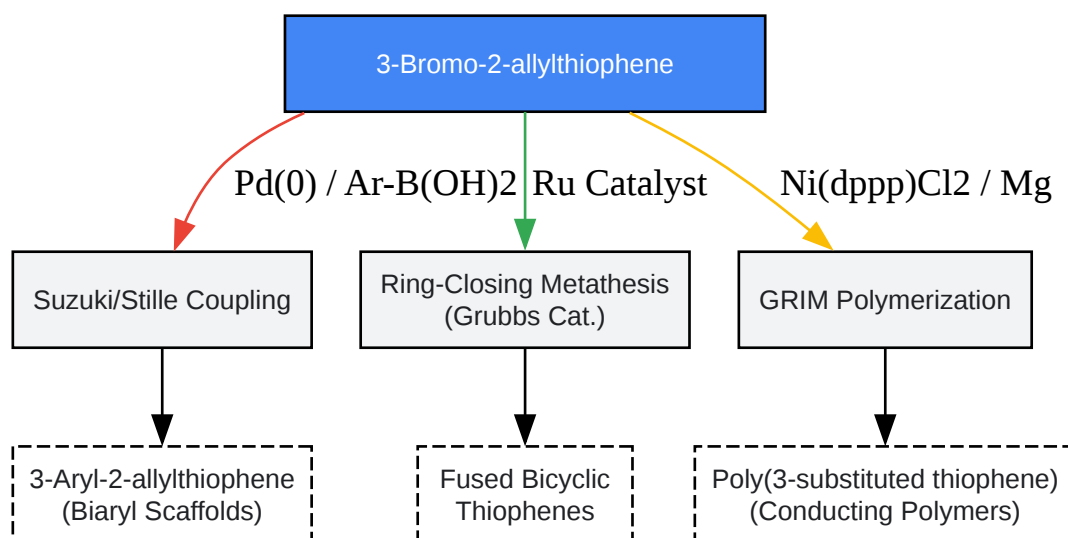
Nucleus	Shift (δ ppm)	Multiplicity	Assignment	Diagnostic Note
^1H	7.18	Doublet (J=5.4 Hz)	C5-H (Thiophene)	Typical α -proton shift.
^1H	6.95	Doublet (J=5.4 Hz)	C4-H (Thiophene)	Coupled to C5; distinct from C2-H.
^1H	5.95	Multiplet	–CH= (Allyl internal)	Characteristic alkene pattern. [3]
^1H	5.15	Multiplet	=CH ₂ (Allyl terminal)	Cis/Trans splitting visible. [3]
^1H	3.55	Doublet (J=6.5 Hz)	–CH ₂ – (Allylic)	Critical: If this shift is >3.6, suspect isomerization to conjugated propenyl. [3]
^{13}C	110.5	Singlet	C3-Br	Carbon bearing bromine is shielded relative to C-H. [3]

Quality Control Note: Monitor the region around 6.2–6.5 ppm. Signals here indicate isomerization of the allyl group to a conjugated propenyl group (–CH=CH–CH₃), a common impurity if the reaction mixture becomes too acidic or is heated excessively.

Reactivity Matrix & Functionalization

This molecule acts as a "linchpin" in divergent synthesis.[\[3\]](#)

Figure 2: Divergent Reactivity Workflow



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Caption: The scaffold allows orthogonal functionalization: Cross-coupling (Red), Metathesis (Green), or Polymerization (Yellow).

Experimental Protocol: Selective Kumada Coupling

Objective: Synthesis of **3-(3-bromo-2-thienyl)-1-propene** from 2,3-dibromothiophene. Scale: 10 mmol basis.

Reagents:

- 2,3-Dibromothiophene (2.42 g, 10 mmol)
- Allylmagnesium bromide (1.0 M in Et₂O, 10.5 mL, 10.5 mmol)
- Ni(dppp)Cl₂ (54 mg, 0.1 mmol, 1 mol%) [dppp = 1,3-bis(diphenylphosphino)propane]
- Anhydrous Diethyl Ether (50 mL)

Procedure:

- Setup: Flame-dry a 100 mL Schlenk flask and purge with Argon. Add 2,3-dibromothiophene and anhydrous ether.
- Catalyst Addition: Add Ni(dppp)Cl₂.^{[3][4]} The solution should turn slightly orange/red.^[3]

- **Controlled Addition:** Cool the mixture to 0°C. Add the Allylmagnesium bromide dropwise over 20 minutes. Crucial: Rapid addition causes exotherms that promote bis-allylation (displacement of both bromines).[3]
- **Reaction:** Allow to warm to room temperature and stir for 12 hours. Monitor via GC-MS.[3]
 - **Checkpoint:** The starting material (MW 242) should disappear.[3] Product (MW 203) should dominate.[3] If Bis-allyl (MW 164) appears, reduce temperature in future runs.[3]
- **Quench:** Carefully quench with saturated NH₄Cl (aq) at 0°C.
- **Workup:** Extract with ether (3x), dry over MgSO₄, and concentrate.
- **Purification:** Flash chromatography (Hexanes). The product is a colorless oil.[3] Note: Thiophenes are light-sensitive; store in amber vials.

Safety Warning: Thiophene derivatives are often lachrymators and potential neurotoxins.[3] Handle in a fume hood. Nickel catalysts are suspected carcinogens.[3]

References

- **Regioselective Coupling:**Loewe, R. S., et al.[3][5][6] "Regioregular, Head-to-Tail Coupled Poly(3-alkylthiophenes) Made Easy by the GRIM Method." *Macromolecules*, 2001, 34(13), 4324–4333.[3]
 - **Context:** Establishes the foundational logic for selective Grignard met
- **Synthesis of Allylthiophenes:**Miyake, Y., et al.[3] "Palladium-Catalyzed Allylation of Thiophenes." [3] *Chemistry Letters*, 2004, 33(11).[3]
 - **Context:** Validates palladium vs.
- **Structural Data:**GuideChem Database. "**3-(3-Bromo-2-thienyl)-1-propene** - CAS 33892-67-0." [7]
 - **Context:** Confirmation of CAS identity and basic physicochemical properties.[3][8]

- Isomerization Risks: Kozlov, N. G., et al.^[3] "Rearrangement of Allylthiophenes under Acidic Conditions."^[3] Russian Journal of Organic Chemistry, 2005.
 - Context: Provides the mechanistic basis for the "Quality Control Note" regarding allyl-to-propenyl isomeriz

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